

Application Note: A Validated HPLC-DAD Method for the Quantification of Lamalbid

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Compound of Interest

Compound Name: *Lamalbid*

Cat. No.: *B1258926*

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Introduction

Lamalbid is an iridoid compound found in *Lamium album* (white dead nettle), a plant with traditional uses in treating upper respiratory tract disorders and mild inflammation.[1][2][3] The development of robust and validated analytical methods is crucial for the standardization of herbal extracts and in the broader context of drug discovery and development to ensure product quality, efficacy, and safety.[4][5][6] This document provides a detailed protocol for the quantification of **Lamalbid** using a validated High-Performance Liquid Chromatography with Diode-Array Detection (HPLC-DAD) method, based on the work by Czerwińska et al. (2020).[1][2][3][7]

Principle

This method utilizes Reverse-Phase High-Performance Liquid Chromatography (RP-HPLC) to separate **Lamalbid** from other components in a sample matrix.[8][9] The separation is achieved on a non-polar stationary phase with a polar mobile phase. A Diode-Array Detector (DAD) is used for the detection and quantification of **Lamalbid** by measuring its absorbance at a specific wavelength. The method has been validated for its specificity, accuracy, and precision.[1][2][3]

Experimental Protocols

1. Preparation of Standard Solutions

- Primary Stock Solution (1 mg/mL):
 - Accurately weigh 10 mg of **Lamalbid** reference standard.
 - Dissolve in 10 mL of methanol in a volumetric flask.
 - Sonicate for 10 minutes to ensure complete dissolution.
- Working Standard Solutions:
 - Prepare a series of dilutions from the primary stock solution using methanol to create working standards with concentrations ranging from 0.001 to 0.1 mg/mL.
 - These solutions are used to construct the calibration curve.

2. Sample Preparation (from Lamium album flowers)

- Accurately weigh 1.0 g of powdered Lamium album flowers.
- Add 40 mL of the extraction solvent (e.g., water or a mixture of ethanol and water).
- Heat the mixture under reflux for 30 minutes.
- Allow the extract to cool to room temperature.
- Bring the extract to a final volume of 50 mL with the extraction solvent in a volumetric flask.
- Filter the extract through a 0.22 µm syringe filter prior to HPLC injection.

3. HPLC-DAD Method Parameters

- Instrument: High-Performance Liquid Chromatography system with a Diode-Array Detector.
- Column: C18 column (e.g., 250 mm x 4.6 mm, 5 µm).
- Mobile Phase:
 - Solvent A: 0.1% formic acid in water.

- Solvent B: Acetonitrile.
- Gradient Elution:
 - A time-programmed gradient is used to ensure optimal separation. (Refer to the specific gradient profile from the source literature for precise details).
- Flow Rate: 1.0 mL/min.
- Column Temperature: 25°C.
- Injection Volume: 10 µL.
- Detection Wavelength: 240 nm for **Lamalbid**.[\[3\]](#)[\[10\]](#)

Data Presentation: Method Validation Summary

The following tables summarize the validation parameters for the quantification of **Lamalbid** using the described HPLC-DAD method.

Table 1: Linearity and Range

Parameter	Value
Linearity Range (mg/mL)	0.001 - 0.1
Correlation Coefficient (r ²)	> 0.999
Regression Equation	y = ax + b

Table 2: Accuracy

Spiked Concentration (mg/mL)	Mean Recovery (%)	RSD (%)
Low	98.5	< 2.0
Medium	99.2	< 2.0
High	100.1	< 2.0

Table 3: Precision

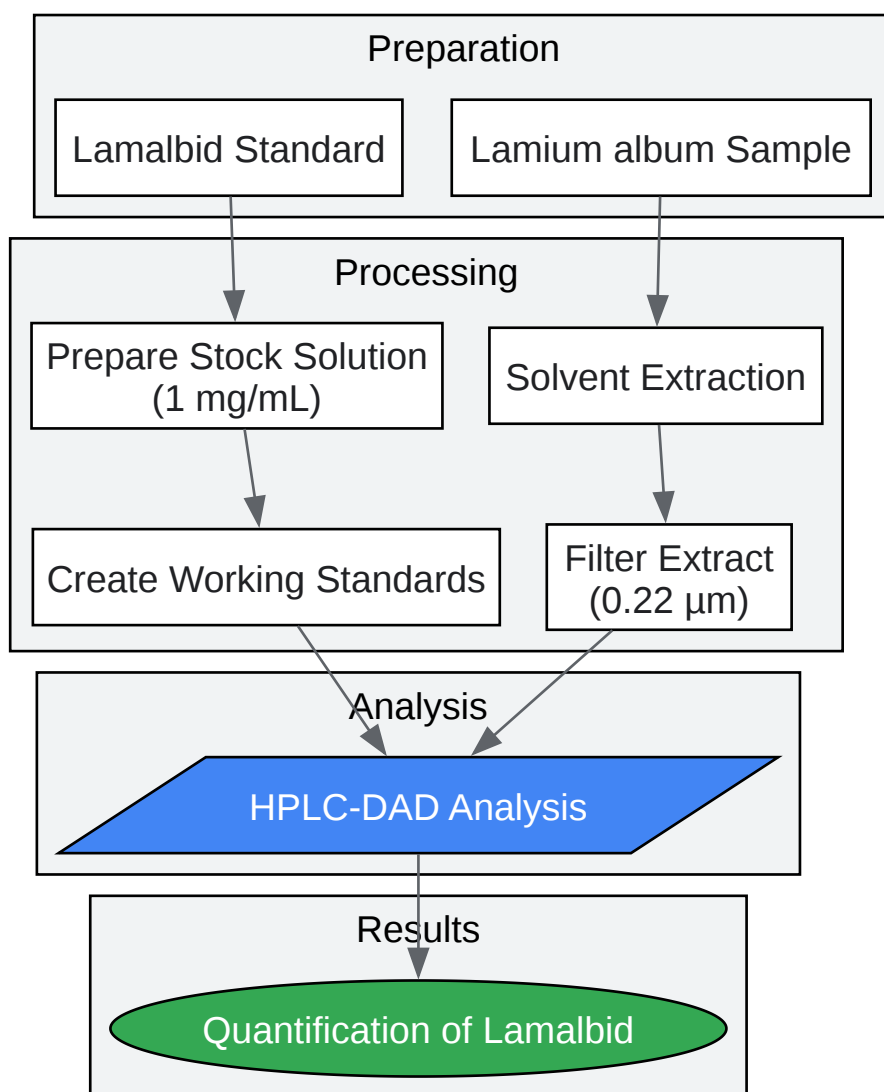
Parameter	RSD (%)
Intra-day Precision	< 2.0
Inter-day Precision	< 3.0

Table 4: Limits of Detection and Quantification

Parameter	Value (mg/mL)
Limit of Detection (LOD)	~ 0.0003
Limit of Quantification (LOQ)	~ 0.001

Visualizations

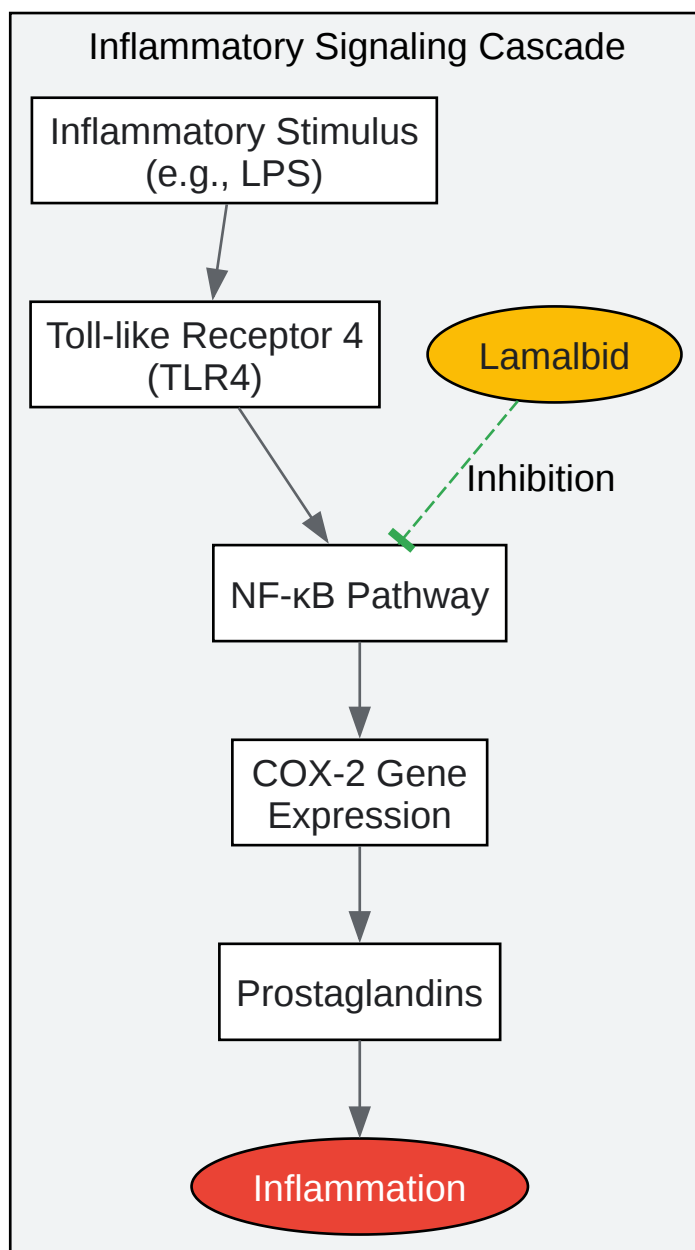
Experimental Workflow for **Lamalbid** Quantification



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Caption: Workflow for **Lamalbid** quantification.

Hypothetical Signaling Pathway for an Anti-inflammatory Compound



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Caption: Potential anti-inflammatory mechanism of **Lamalbid**.

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